

Application Notes and Protocols for Trimetrexate Trihydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: Trimetrexate trihydrochloride

Cat. No.: B606673

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Abstract

Trimetrexate trihydrochloride is a potent, non-classical antifolate agent that inhibits dihydrofolate reductase (DHFR), a critical enzyme in the synthesis of DNA, RNA, and certain amino acids. Its lipophilic nature allows it to bypass common methotrexate resistance mechanisms. Proper preparation and storage of **Trimetrexate trihydrochloride** stock solutions are paramount for ensuring experimental reproducibility and accuracy. These application notes provide a detailed protocol for the preparation, storage, and handling of **Trimetrexate trihydrochloride** stock solutions for in vitro research applications.

Chemical and Physical Properties

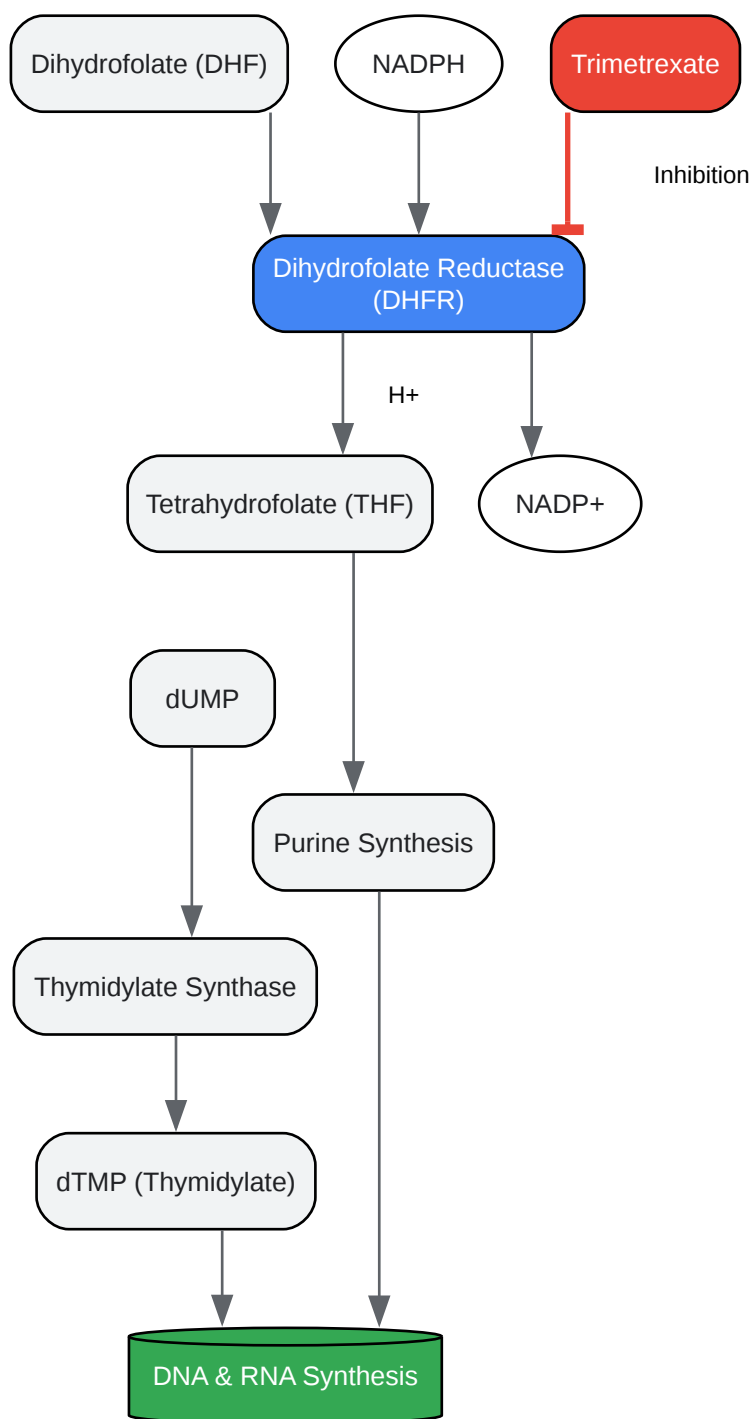
A summary of the key quantitative data for **Trimetrexate trihydrochloride** is presented in Table 1. This information is essential for accurate calculations and solution preparation.

Table 1: Physicochemical Properties of **Trimetrexate Trihydrochloride**

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₆ Cl ₃ N ₅ O ₃	N/A
Molecular Weight	478.80 g/mol	N/A
CAS Number	1658520-97-8	N/A
Appearance	Solid powder	N/A
Solubility in DMSO	Approximately 100 mg/mL	
Purity	>98%	N/A

Mechanism of Action: Dihydrofolate Reductase (DHFR) Inhibition

Trimetrexate acts as a competitive inhibitor of the enzyme dihydrofolate reductase (DHFR).[1]
[2] DHFR is a crucial enzyme in the folate pathway, responsible for the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). THF and its derivatives are essential one-carbon donors for the synthesis of purines and thymidylate, which are the building blocks of DNA and RNA.[3][4][5] By inhibiting DHFR, Trimetrexate depletes the intracellular pool of THF, leading to the cessation of DNA and RNA synthesis and ultimately, cell death.[3][4]



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Figure 1. Trimetrexate Inhibition of the DHFR Pathway.

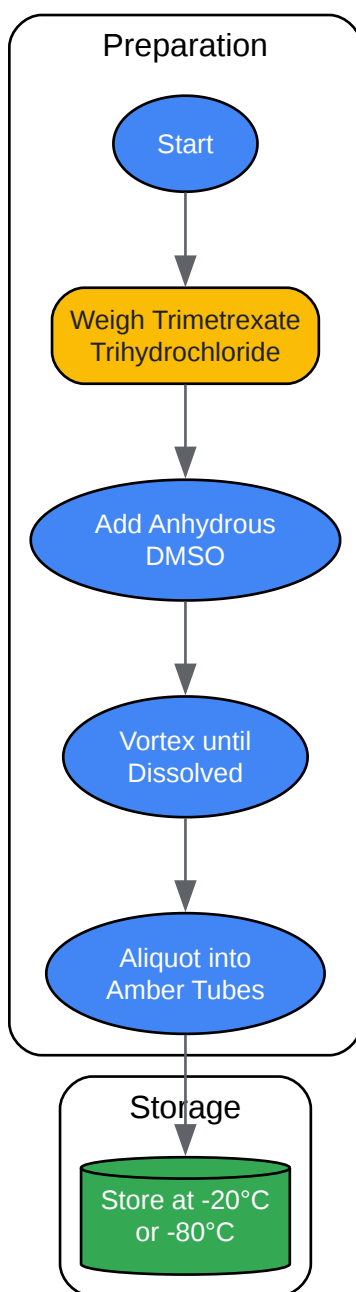
Experimental Protocols

Materials

- **Trimetrexate trihydrochloride** powder (purity >98%)
- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Protocol for Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Trimetrexate trihydrochloride** in DMSO.



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Figure 2. Workflow for Trimetrexate Stock Solution Preparation.

- Calculations:
 - To prepare a 10 mM stock solution, you will need to dissolve the appropriate amount of **Trimetrexate trihydrochloride** (MW: 478.80 g/mol) in DMSO.

- For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.788 mg of **Trimetrexate trihydrochloride**.
- Weighing:
 - Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **Trimetrexate trihydrochloride** powder and add it to the tube.
- Dissolution:
 - Add the desired volume of anhydrous DMSO to the tube containing the powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage:
 - For convenience and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
 - Store the aliquots at -20°C for long-term storage. For even longer-term stability, storage at -80°C can be considered.

Storage and Stability

- Solid Compound: Store the solid **Trimetrexate trihydrochloride** powder at -20°C in a desiccator to protect it from moisture.
- Stock Solution: The DMSO stock solution is stable for several months when stored at -20°C. While some studies suggest that many compounds in DMSO are stable through multiple freeze-thaw cycles, it is best practice to avoid repeated freezing and thawing to maintain the integrity of the compound.[6] Aliquoting into single-use vials is strongly recommended.

Preparation of Working Solutions

To prepare working solutions, thaw a single aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer immediately before use.

Table 2: Example Working Concentrations for In Vitro Assays

Cell Line/Assay	Working Concentration	Effect	Source
Toxoplasma in murine macrophages	0.1 μ M	Complete inhibition of proliferation	[3]
Human colon carcinoma (SNU-C4 and NCI-H630)	0.1 μ M	50-60% inhibition of cell growth	[3][7]
Human colon carcinoma (SNU-C4)	1 and 10 μ M	42% and 50% lethality, respectively	[3][7]
Human T-cell leukemia (CCRF-CEM)	Varies (IC_{50})	Overcomes methotrexate resistance	[8]

Safety Precautions

Trimetrexate trihydrochloride is a cytotoxic agent. Appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, should be worn at all times when handling the compound and its solutions. All procedures should be performed in a well-ventilated area or a chemical fume hood. Dispose of all waste materials according to institutional guidelines for hazardous chemical waste.

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